

# AF 594 NHS Ester: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: AF 594 NHS ester

Cat. No.: B12364994

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An in-depth examination of the properties, applications, and methodologies associated with Alexa Fluor™ 594 NHS Ester for advanced biological research.

Alexa Fluor™ 594 NHS Ester is a bright, red-fluorescent dye widely utilized by researchers, scientists, and drug development professionals for the fluorescent labeling of biomolecules.[\[1\]](#) [\[2\]](#) Its high fluorescence quantum yield, photostability, and pH insensitivity make it an ideal choice for a variety of applications, including fluorescence microscopy, flow cytometry, and immunofluorescence.[\[1\]](#)[\[2\]](#)[\[3\]](#) This guide provides a comprehensive overview of its technical specifications, labeling protocols, and key applications.

## Core Properties and Specifications

AF 594 NHS (N-hydroxysuccinimidyl) ester is an amine-reactive dye that covalently couples to primary amines on proteins, amine-modified oligonucleotides, and other biomolecules.[\[1\]](#)[\[4\]](#) This reaction forms a stable amide bond, ensuring a permanent fluorescent tag.[\[5\]](#) The dye is water-soluble and maintains its fluorescent properties across a broad pH range (pH 4-10), which is advantageous for experiments under diverse biological conditions.[\[1\]](#)[\[6\]](#)

Several variants of **AF 594 NHS ester** and structurally similar dyes are available. The quantitative data for some of the common forms are summarized below for easy comparison.

Property	Alexa Fluor™ 594 NHS Ester	AF594 NHS ester, 5-isomer	5' Alexa Fluor® 594 (NHS Ester)	MB 594 NHS Ester
Molecular Weight (g/mol)	819.8[1]	1022.23[7]	883.9[8]	941.01[9]
Excitation Max (nm)	590[1]	590[2]	584[8]	605[9]
Emission Max (nm)	617[1]	617[2]	616[8]	635[9]
Extinction Coefficient (cm <sup>-1</sup> M <sup>-1</sup> )	92,000[1]	Not Specified	80,000[8]	110,000[9]
Reactive Group	NHS Ester[1]	NHS Ester[7]	NHS Ester[8]	NHS Ester[9]
Reactivity	Primary Amines[1]	Primary Amines[7]	Primary Amines[8]	Primary Amines[9]

## Mechanism of Action and Applications

The core of AF 594's utility lies in its N-hydroxysuccinimidyl (NHS) ester functional group. This group readily reacts with nucleophilic primary amines, commonly found on the lysine residues of proteins and the N-terminus of polypeptides, to form a stable covalent amide bond. The optimal pH for this reaction is between 8.3 and 8.5.[10][11]

This robust labeling chemistry enables a wide array of applications in biological research and drug development:

- Fluorescence Microscopy: Labeled antibodies and proteins allow for high-resolution imaging of cellular structures and tissues.[2]
- Flow Cytometry: Provides bright signals for the identification and quantification of specific cell populations.[2]

- Immunofluorescence: Enables the specific detection and localization of antigens in cells and tissues.[2]
- Protein and Antibody Labeling: Used to track and quantify proteins and antibodies in various assays and diagnostic tools.[2]

## Experimental Protocol: Protein Labeling with AF 594 NHS Ester

This section details a general protocol for the covalent labeling of proteins, such as antibodies, with **AF 594 NHS ester**. The protocol may require optimization for specific proteins and desired degrees of labeling.[5][12]

### Reagent Preparation

- Protein Solution: Prepare a protein solution (e.g., IgG antibody) at a concentration of 2-10 mg/mL in an amine-free buffer.[1][4] A suitable buffer is 0.1 M sodium bicarbonate, pH 8.3-8.5.[1][11] Buffers containing primary amines, such as Tris, should be avoided.
- Dye Stock Solution: Immediately before use, dissolve the **AF 594 NHS ester** in high-quality, anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) to a concentration of 10-20 mM.[10][12] This solution should be used promptly as the reactivity of the NHS ester can decrease with storage in solution.[12]

### Conjugation Reaction

- Molar Ratio: Determine the desired molar ratio of dye to protein. A common starting point is a 10:1 molar ratio of dye to protein, but this may need to be optimized to achieve the desired degree of labeling (typically 4-6 dyes per protein).[12]
- Reaction Incubation: Add the calculated volume of the dye stock solution to the protein solution while gently vortexing.[12] Incubate the reaction for 1 hour at room temperature, protected from light.[1][5]

### Purification of the Conjugate

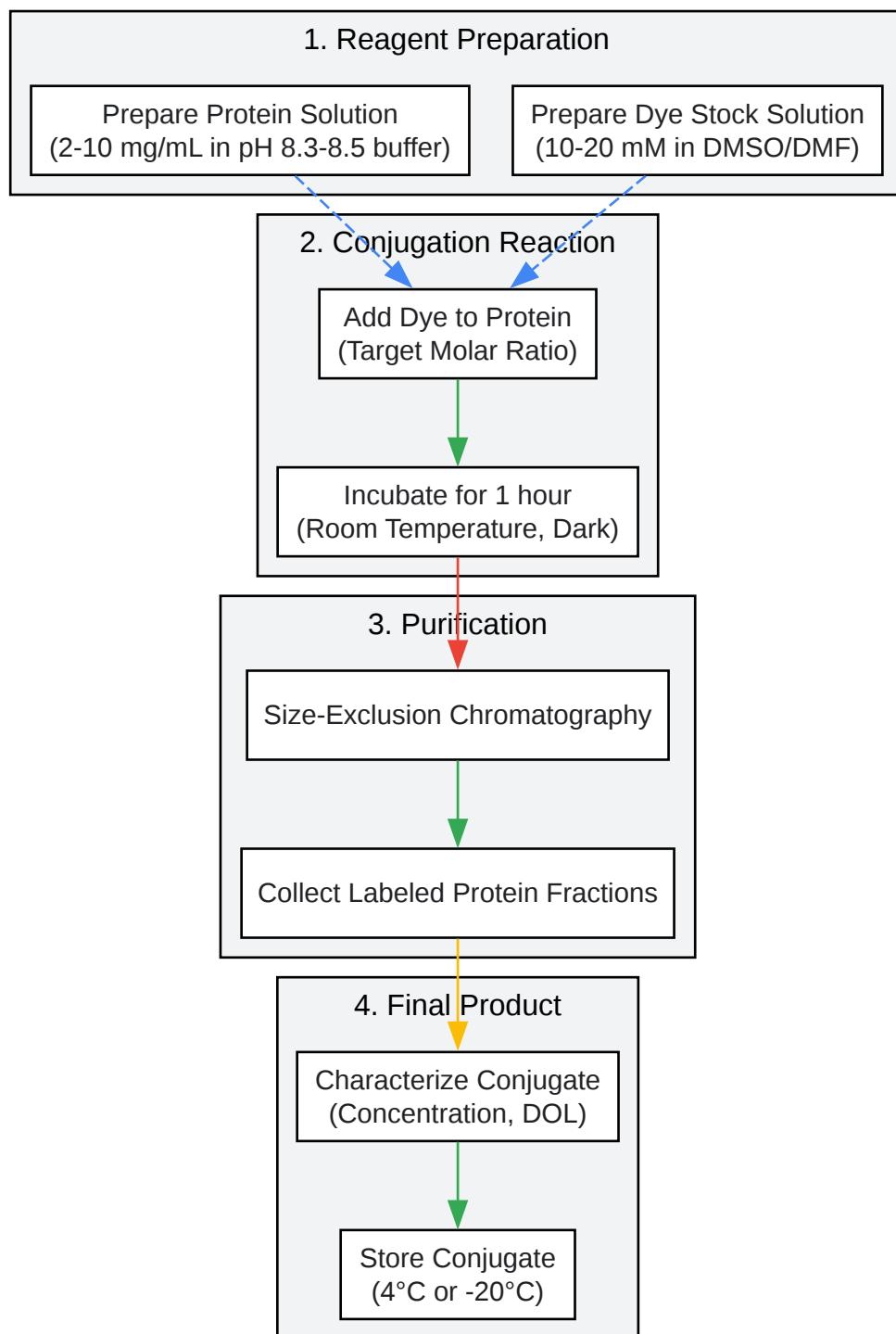
- Column Preparation: Prepare a size-exclusion chromatography column (e.g., a gel filtration column) according to the manufacturer's instructions to separate the labeled protein from the unreacted dye and byproducts.[4][5]
- Separation: Apply the reaction mixture to the prepared column.[5]
- Elution and Fraction Collection: Elute the conjugate using an appropriate buffer (e.g., PBS). Collect fractions and monitor the separation of the labeled protein (which will be colored) from the free dye.[5]
- Concentration Measurement: Determine the protein concentration and the degree of labeling for the purified conjugate fractions using spectrophotometry.[5]

## Storage

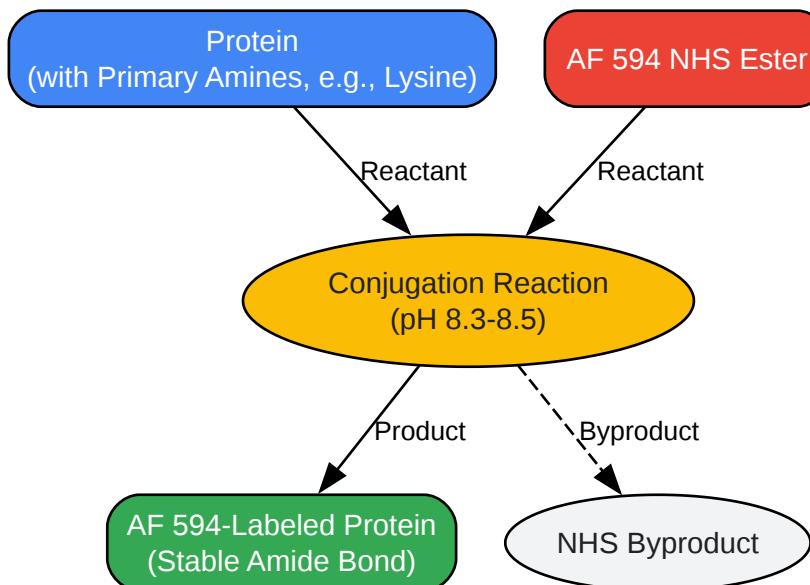
Store the purified, labeled protein at 4°C for short-term use or at -20°C to -80°C for long-term storage.[5] To avoid repeated freeze-thaw cycles, it is advisable to store the conjugate in smaller aliquots.[5]

## Visualizing the Workflow

The following diagrams illustrate the key processes involved in using **AF 594 NHS Ester**.

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Caption: Experimental workflow for protein labeling with **AF 594 NHS Ester**.



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Caption: Chemical relationship in the **AF 594 NHS ester** labeling reaction.

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## References

- 1. Invitrogen Alexa Fluor 594 NHS Ester (Succinimidyl Ester) 3 x 100 µg | Buy Online | Invitrogen™ | Fisher Scientific [fishersci.com]
- 2. APDy 594 NHS Ester | Alexa Fluor 594 NHS Ester equivalent | AxisPharm [axispharm.com]
- 3. XFD594 NHS Ester | AAT Bioquest [aatbio.com]
- 4. glenresearch.com [glenresearch.com]
- 5. NHS ester protocol for labeling proteins [abberior.rocks]
- 6. lumiprobe.com [lumiprobe.com]
- 7. AF594 NHS ester, 5-isomer | CAS:1638544-48-5 | AxisPharm [axispharm.com]
- 8. idtdna.com [idtdna.com]

- 9. [vectorlabs.com](#) [vectorlabs.com]
- 10. [fluidic.com](#) [fluidic.com]
- 11. [interchim.fr](#) [interchim.fr]
- 12. [ulab360.com](#) [ulab360.com]
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